

# Spectrophotometric Determination of Metals Using Alizarin Red S: An Application Note

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## Introduction

Alizarin Red S (ARS), an anthraquinone derivative, is a versatile chromogenic agent widely used in analytical chemistry for the spectrophotometric determination of various metal ions.[1] [2] Its ability to form stable, colored complexes with a wide array of metals makes it a valuable tool for quantitative analysis in diverse fields, including environmental monitoring, pharmaceutical analysis, and clinical diagnostics. The formation of these metal-ARS complexes results in a significant shift in the visible absorption spectrum, allowing for sensitive and selective quantification of metal ions.[1][3] This application note provides a comprehensive overview of the principles, experimental protocols, and quantitative data for the spectrophotometric determination of several common metal ions using Alizarin Red S.

# **Principle of Method**

The spectrophotometric determination of metals using Alizarin Red S is based on the formation of a colored chelate complex between the metal ion and the ARS molecule. Alizarin Red S has hydroxyl and carbonyl groups that can donate electrons to a metal cation, forming a stable coordination complex.[4] This complex formation is pH-dependent, as the deprotonation of the hydroxyl groups on the ARS molecule enhances its chelating ability.[1] The resulting metal-ARS complex exhibits a maximum absorbance at a different wavelength ( $\lambda$ max) compared to the free ARS reagent, and the absorbance of the complex is directly proportional to the concentration of the metal ion in the solution, following the Beer-Lambert Law.[5]



## **Quantitative Data Summary**

The following table summarizes the key experimental parameters for the spectrophotometric determination of various metal ions using Alizarin Red S.

Metal Ion	Optimal pH	λmax (nm)	Linear Range	Stoichiomet ry (M:L)	Reference
Aluminum (Al <sup>3+</sup> )	4.0 - 4.6	490	0.1 - 1.0 ppm	-	[5][6][7]
Iron (Fe <sup>3+</sup> )	4	572	0.02 - 0.25 M	1:1	[1][8]
Iron (Fe <sup>2+</sup> )	-	566	0.5 - 5 μg/mL	-	[9][10]
Zinc (Zn <sup>2+</sup> )	6.4	540	1.8 - 9.2 ppm	1:2	[11]
Zinc (Zn <sup>2+</sup> )	9.0 - 9.5	520	0.005 - 25.0 μg/L	1:2	[12][13]
Molybdenum (Mo <sup>6+</sup> )	3.4 - 4.0	500	0.05 - 5.50 μg/mL	1:4 (with PSPMH)	[14]
Cadmium (Cd <sup>2+</sup> )	Acidic	422	0.1 - 40 μg/mL	1:2	[15]
Copper (Cu <sup>2+</sup> )	-	544	-	-	[3]

# **Experimental Protocols**

This section provides a general protocol for the spectrophotometric determination of a metal ion using Alizarin Red S. Specific parameters should be adjusted based on the target metal ion as detailed in the quantitative data summary table. The following protocol is a representative example for the determination of Aluminum (Al<sup>3+</sup>).

#### 1. Preparation of Reagents

 Alizarin Red S Solution (0.25 g/L): Dissolve 0.025 g of Alizarin Red S in 50 mL of absolute ethanol and dilute to 100 mL with deionized water.[5]



- Aluminum Standard Stock Solution (1.0 mg/mL): Dissolve 0.89 g of AlCl₃·6H₂O in deionized water and dilute to 100 mL.[5]
- Disodium Hydrogen Phosphate-Citric Acid Buffer (pH 4.6): Mix 46.75 mL of 0.2 mol/L disodium hydrogen phosphate solution with 53.25 mL of 0.1 mol/L citric acid solution and adjust the final volume to 100 mL.[5]
- 2. Preparation of Standard Solutions and Calibration Curve
- Pipette varying volumes (e.g., 0.1, 0.2, 0.4, 0.6, 0.8, and 1.0 mL) of the aluminum standard stock solution into a series of 10 mL volumetric flasks.
- To each flask, add 1.5 mL of the Alizarin Red S solution and 0.15 mL of the pH 4.6 buffer solution.[5]
- Dilute each solution to the 10 mL mark with deionized water and mix thoroughly.
- Allow the solutions to stand for 10 minutes for complete color development.
- Measure the absorbance of each standard solution at 490 nm using a UV-Vis spectrophotometer, with a reagent blank (containing all reagents except the aluminum standard) as the reference.
- Plot a calibration curve of absorbance versus the concentration of aluminum.
- 3. Analysis of Unknown Sample
- Prepare the sample solution, ensuring it is within the linear range of the calibration curve.
  Dilution may be necessary.
- Pipette an appropriate volume of the sample solution into a 10 mL volumetric flask.
- Add 1.5 mL of the Alizarin Red S solution and 0.15 mL of the pH 4.6 buffer solution.
- Dilute to the 10 mL mark with deionized water and mix well.
- Allow the solution to stand for 10 minutes.



- Measure the absorbance of the sample solution at 490 nm against the reagent blank.
- Determine the concentration of the metal ion in the sample from the calibration curve.

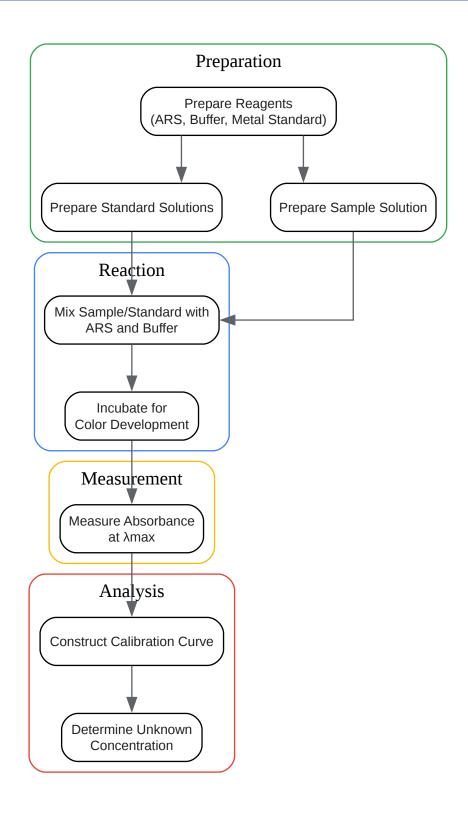
#### Interference:

Several ions can interfere with the determination of specific metals. For instance, Fe<sup>3+</sup> and Cu<sup>2+</sup> can interfere with the determination of Al<sup>3+</sup>.[7] Masking agents, such as ascorbic acid for iron, can be used to minimize these interferences.[16]

# **Visualizations**

The following diagrams illustrate the key processes involved in the spectrophotometric determination of metals using Alizarin Red S.

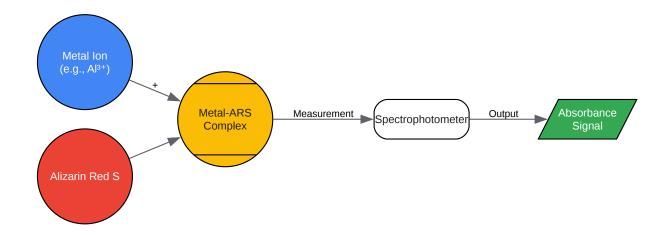




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Caption: Experimental workflow for spectrophotometric metal determination.





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Caption: Logical relationship of complex formation and measurement.

## Conclusion

The spectrophotometric determination of metals using Alizarin Red S is a simple, rapid, and cost-effective analytical method.[7][8] Its versatility allows for the quantification of a wide range of metal ions with good sensitivity and selectivity. By optimizing experimental conditions such as pH and wavelength, and by using appropriate masking agents to eliminate interferences, this method can provide accurate and reliable results for various research and industrial applications.

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